

"Methyl 4-fluoro-3-iodobenzoate molecular structure and weight"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 4-fluoro-3-iodobenzoate

Cat. No.: B572579

[Get Quote](#)

An In-Depth Technical Guide to Methyl 4-fluoro-3-iodobenzoate

This technical guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **Methyl 4-fluoro-3-iodobenzoate**, a key intermediate in pharmaceutical and materials science research. This document is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

Core Molecular Data

Methyl 4-fluoro-3-iodobenzoate is a halogenated aromatic ester. Its structure, characterized by a benzene ring substituted with a methyl ester, a fluorine atom, and an iodine atom, makes it a versatile building block in organic synthesis. The presence of orthogonal halogen sites allows for selective functionalization through various cross-coupling reactions.

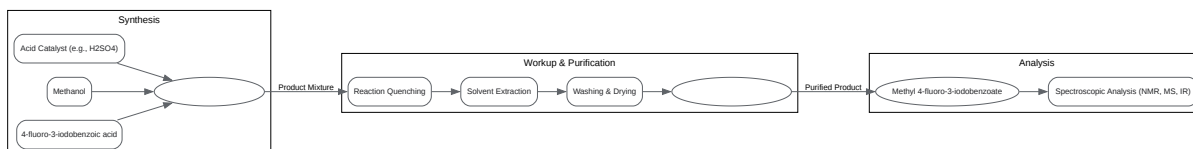
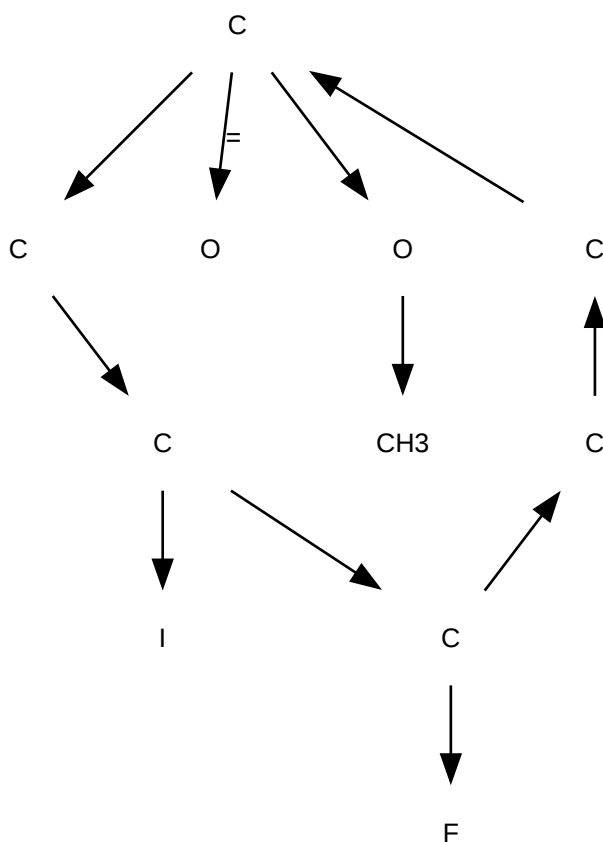
Summary of Physicochemical Properties

Property	Value	Reference
IUPAC Name	methyl 4-fluoro-3-iodobenzoate	[1]
CAS Number	1121586-29-5	[1][2]
Molecular Formula	C ₈ H ₆ FO ₂	[1][2]
Molecular Weight	280.037 g/mol	[1]
Physical State	Solid	[1]
Melting Point	42-43 °C	[1]
Canonical SMILES	<chem>COC(=O)C1=CC=C(F)C(I)=C1</chem>	[1]
InChI	InChI=1S/C8H6FIO2/c1-12-8(11)5-2-3-6(9)7(10)4-5/h2-4H,1H3	[1]
InChI Key	VVVNAJAWYUURAO-UHFFFAOYSA-N	[1]

Molecular Structure and Identification

The structural formula of **Methyl 4-fluoro-3-iodobenzoate** is presented below. The key identifiers provide standardized ways to reference this compound in chemical databases and literature.

Molecular Structure of Methyl 4-fluoro-3-iodobenzoate



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fluorochem.co.uk [fluorochem.co.uk]
- 2. CAS # 1121586-29-5, Methyl 4-fluoro-3-iodobenzoate, 4-Fluoro-3-iodo-Benzoic acid methyl ester - chemBlink [chemblink.com]
- To cite this document: BenchChem. ["Methyl 4-fluoro-3-iodobenzoate molecular structure and weight"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b572579#methyl-4-fluoro-3-iodobenzoate-molecular-structure-and-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

